

Mesterolone: A Technical Guide to its Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest	
Compound Name:	Mesterolone
Cat. No.:	B1676316
Get Quote	

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mesterolone is a synthetic androgen and a derivative of dihydrotestosterone (DHT).^{[1][2]} It is characterized by the addition of a methyl group at the carbon one position (1 α -methyl-DHT), which enhances its oral bioavailability by protecting the molecule from hepatic breakdown.^[3] Unlike many other oral anabolic steroids, **Mesterolone** is not a C17-alpha alkylated compound.^[3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, pharmacology, and analytical methodologies related to **Mesterolone**.

Chemical and Physical Properties

Mesterolone is a white to yellowish crystalline powder.^[2] A summary of its key chemical and physical properties is presented in the tables below.

Table 1: Chemical Identifiers of Mesterolone

Identifier	Value
IUPAC Name	(1S,5S,8R,9S,10S,13S,14S,17S)-17-hydroxy-1,10,13-trimethyl-1,2,4,5,6,7,8,9,11,12,14,15,16,17-tetradecahydrocyclopenta[a]phenanthren-3-one
Chemical Formula	C ₂₀ H ₃₂ O ₂
Molecular Weight	304.47 g/mol
CAS Number	1424-00-6
PubChem CID	15020

Table 2: Physicochemical Properties of Mesterolone

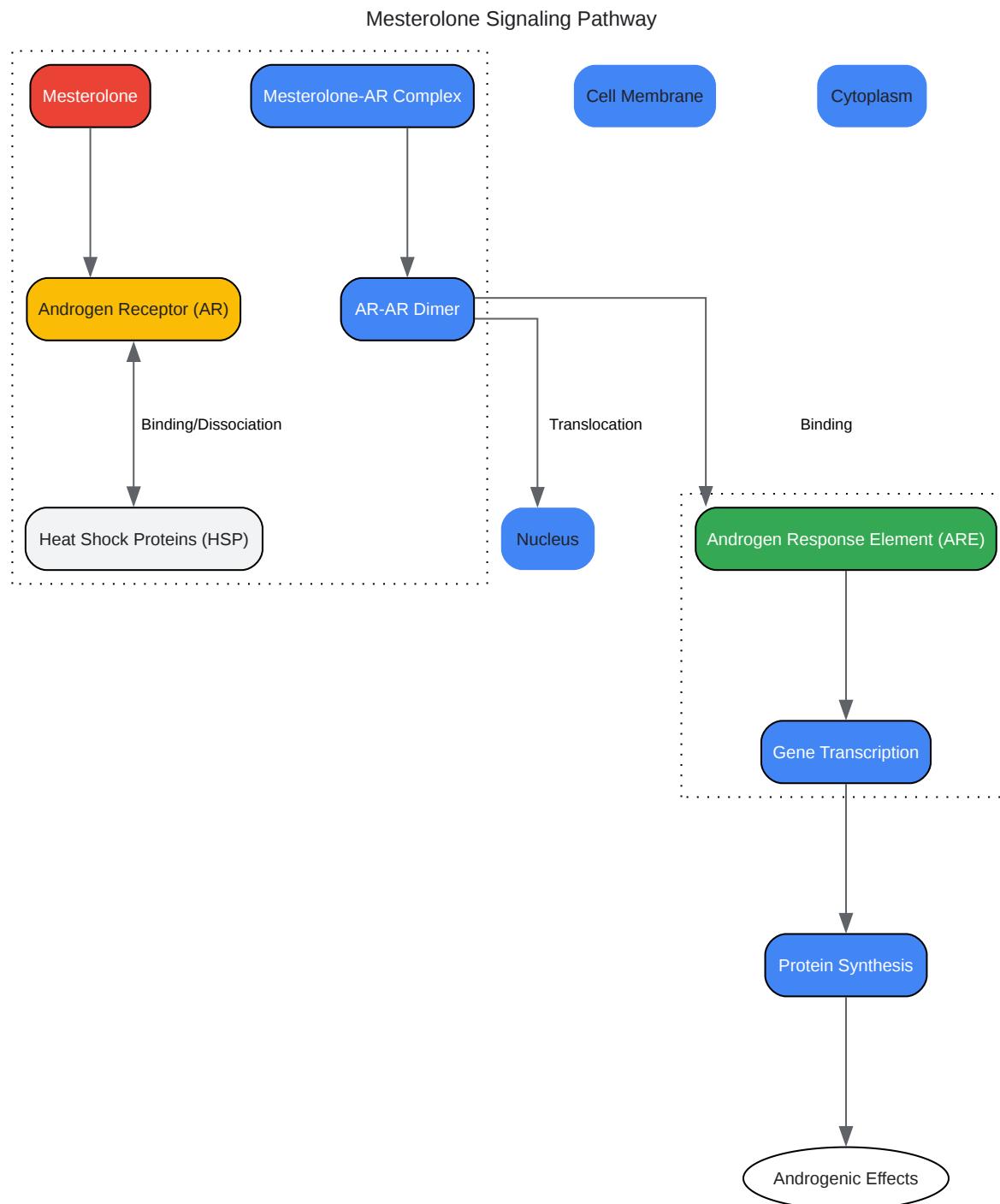
Property	Value
Melting Point	203.5°C to 208°C
Boiling Point	420.3 ± 45.0 °C (Predicted)
Solubility	Practically insoluble in water; Soluble in ethanol and chloroform
logP (Octanol-Water Partition Coefficient)	3.48 (Estimated)

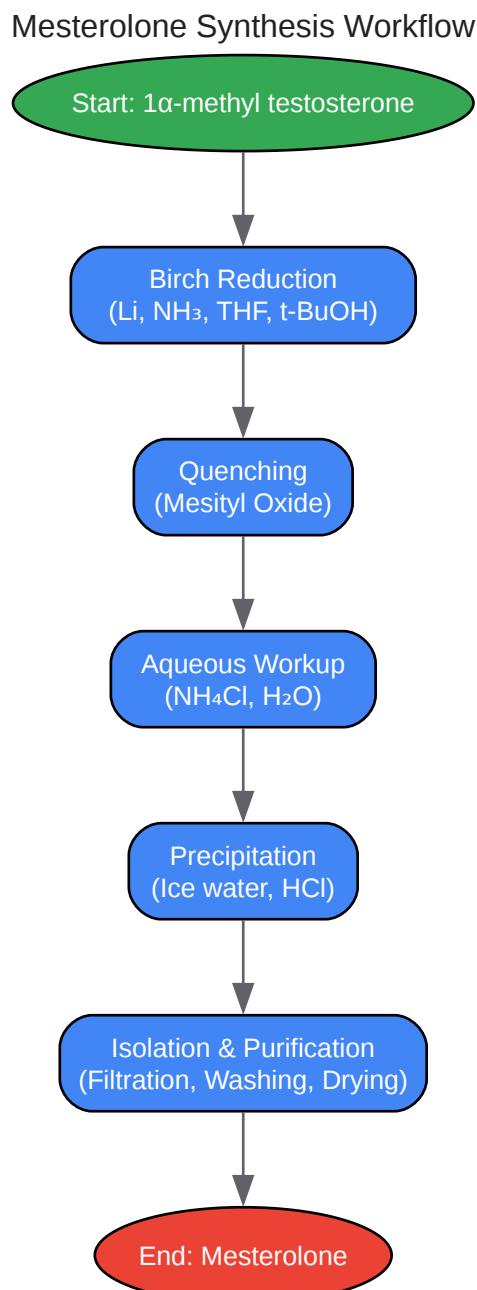
Pharmacological Properties

Mechanism of Action

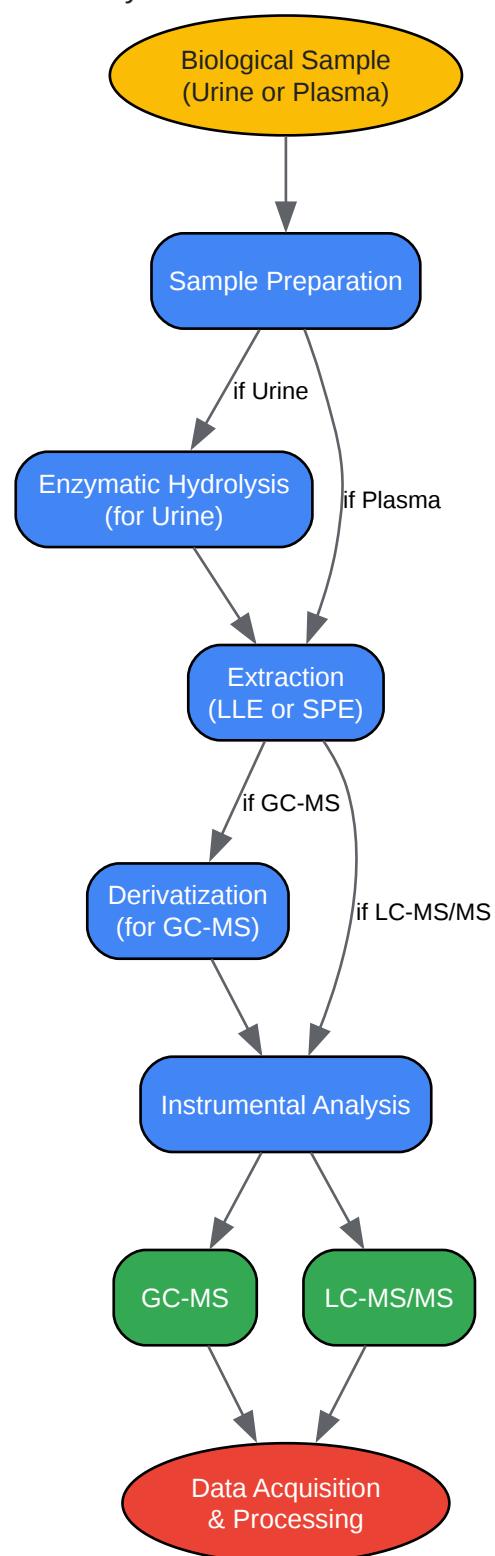
Mesterolone exerts its effects primarily by binding to and activating androgen receptors (AR) in various tissues, including muscle, the central nervous system, and reproductive organs.^{[4][5]} This interaction triggers a cascade of intracellular events that modulate gene expression, leading to its androgenic and anabolic effects.

The signaling pathway of **Mesterolone** through the androgen receptor is depicted below:





General Analytical Workflow for Mesterolone

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is the mechanism of Mesterolone? [synapse.patsnap.com]
- 2. Mesterolone synthesis - chemicalbook [chemicalbook.com]
- 3. Mesterolone Analytical Chemistry Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. swolverine.com [swolverine.com]
- 5. droracle.ai [droracle.ai]
- To cite this document: BenchChem. [Mesterolone: A Technical Guide to its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1676316#the-chemical-structure-and-properties-of-mesterolone>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com